

Safeguarding Your Laboratory: Proper Disposal of Tolfenamic Acid-13C6

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Compound of Interest

Compound Name: Tolfenamic acid-13C6

Cat. No.: B602594

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For researchers, scientists, and professionals in drug development, ensuring the safe handling and disposal of chemical compounds is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **Tolfenamic acid-13C6**, a stable isotope-labeled non-steroidal anti-inflammatory drug (NSAID) used in research. Adherence to these guidelines is critical for laboratory safety and environmental protection.

Key Safety and Handling Information

Tolfenamic acid-13C6 is classified as toxic if swallowed.[1] Depending on the supplier and formulation, it may be supplied as a solid powder or as a solution in acetonitrile, which is a flammable liquid and harmful if swallowed, in contact with skin, or if inhaled.[2] Always consult the specific Safety Data Sheet (SDS) provided by the manufacturer for the most accurate and detailed information.

Personal Protective Equipment (PPE) is mandatory when handling **Tolfenamic acid-13C6**:

- Eye/Face Protection: Wear tightly fitting safety goggles.[3]
- Skin Protection: Chemical-resistant gloves and protective clothing are essential.[1][3]
- Respiratory Protection: Use a respirator if ventilation is inadequate or if handling the powdered form to avoid dust formation.[1][3]

Quantitative Data

For easy reference, the following table summarizes key quantitative data for **Tolfenamic acid-13C6**.

Property	Value
CAS Number	1420043-61-3
Molecular Formula	(¹³ C) ₆ C ₈ H ₁₂ ClNO ₂
Molecular Weight	267.76 g/mol

Step-by-Step Disposal Protocol

The proper disposal of **Tolfenamic acid-13C6**, and any solutions thereof, must be conducted in accordance with all local, regional, national, and international regulations.^[2] The following protocol outlines the general steps for safe disposal.

1. Waste Identification and Segregation:

- Identify all waste containing **Tolfenamic acid-13C6**. This includes pure compound, solutions, contaminated labware (e.g., vials, pipette tips), and any personal protective equipment (PPE) that has come into direct contact.
- Segregate **Tolfenamic acid-13C6** waste from other laboratory waste streams. If it is in a solution with a solvent like acetonitrile, it must be treated as a hazardous chemical waste.

2. Containerization:

- Use a dedicated, properly labeled, and leak-proof container for the collection of **Tolfenamic acid-13C6** waste.
- The container must be clearly marked with the words "Hazardous Waste" and the specific chemical name: "**Tolfenamic acid-13C6**". If in a solvent, the solvent (e.g., "Acetonitrile") must also be listed.
- Keep the waste container closed except when adding waste.

3. Storage:

- Store the hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.^[4]

- If the waste solution contains a flammable solvent like acetonitrile, it must be stored in a flammable-liquids storage cabinet and away from sources of ignition.[2]

4. Professional Disposal:

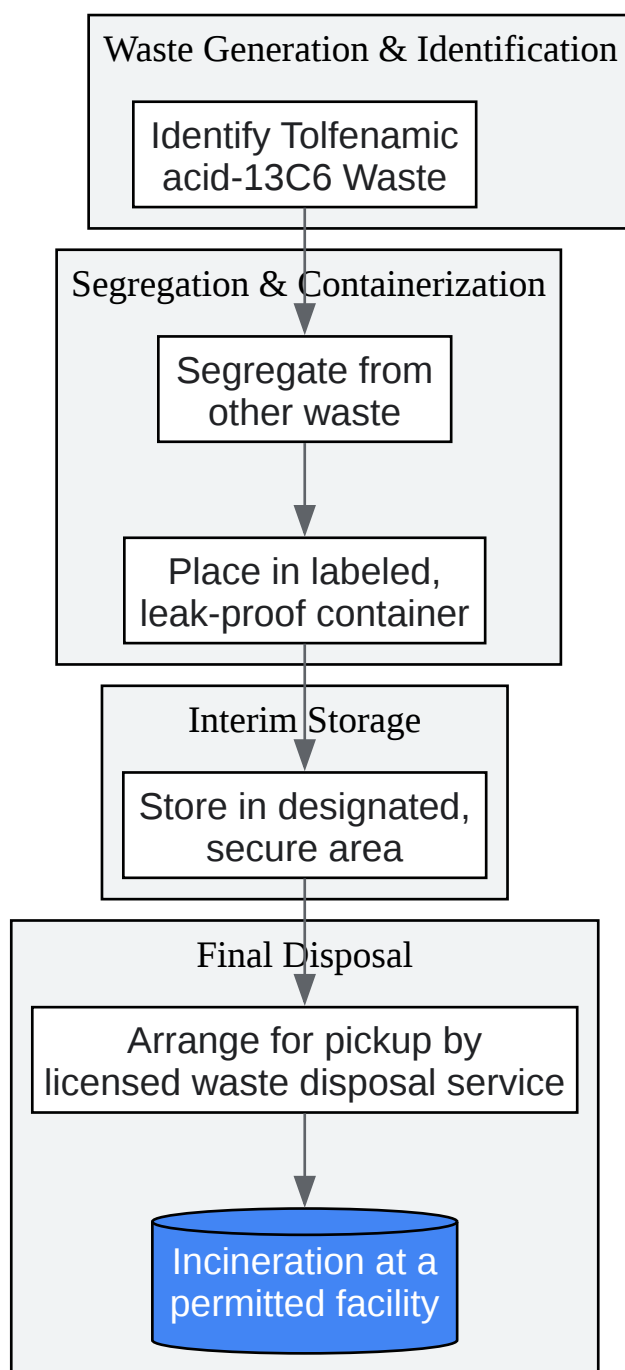
- The recommended method of disposal for **Tolfenamic acid-13C6** is through a licensed professional waste disposal service.[3][4]
- The most common disposal method is incineration in a chemical incinerator equipped with an afterburner and scrubber to ensure complete destruction and to prevent the release of harmful substances into the atmosphere.[1]
- Do not dispose of **Tolfenamic acid-13C6** down the drain or in regular trash.[1][2]

5. Documentation:

- Maintain accurate records of the amount of **Tolfenamic acid-13C6** waste generated and its disposal date. This documentation is often required for regulatory compliance.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Tolfenamic acid-13C6**.



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